

Improving the efficacy of Aviglycine hydrochloride as a growth regulator

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Compound of Interest

Compound Name: Aviglycine hydrochloride

Cat. No.: B1665844

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Technical Support Center: Aviglycine Hydrochloride (AVG)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to improve the efficacy of **Aviglycine hydrochloride** in experimental settings.

Aviglycine hydrochloride, also known as Aminoethoxyvinylglycine hydrochloride (AVG), is a potent inhibitor of ethylene biosynthesis used primarily as a plant growth regulator.^{[1][2][3]}

Frequently Asked Questions (FAQs)

Q1: What is **Aviglycine hydrochloride** and what is its primary mechanism of action?

A1: **Aviglycine hydrochloride** (AVG) is a synthetic compound and plant growth regulator that inhibits the production of ethylene, a key plant hormone involved in ripening and senescence.^{[1][4][5]} Its primary mode of action is the competitive inhibition of 1-aminocyclopropane-1-carboxylic acid (ACC) synthase, the rate-limiting enzyme in the ethylene biosynthesis pathway.^{[6][7]} By blocking this enzyme, AVG reduces ethylene levels, thereby delaying processes like fruit ripening, flower senescence, and preharvest fruit drop.^{[4][8]}

Q2: What is the proper way to prepare and store **Aviglycine hydrochloride** solutions?

A2: **Aviglycine hydrochloride** is a water-soluble powder.[1][8] To prepare a stock solution, dissolve the crystalline solid directly in aqueous buffers, such as PBS (pH 7.2).[9] It has high solubility in water, with reports of up to 75 mg/mL (with sonication) and approximately 10 mg/mL in PBS (pH 7.2).[9][10] For long-term storage, keep the solid compound at -20°C, sealed and away from moisture.[10] It is recommended not to store aqueous solutions for more than one day.[9] If preparing a stock solution in water for cellular experiments, it should be filter-sterilized (0.22 µm filter) before use.[10]

Q3: What are the typical working concentrations for **Aviglycine hydrochloride** in experiments?

A3: The effective concentration of AVG varies significantly depending on the plant species, target tissue, application timing, and desired outcome. Published studies report a wide range of concentrations:

- Postharvest Tomato Ripening Delay: 1 mM[9][10]
- Apple Preharvest Drop Control: 130 mg/L to 264 mg/L (commercially used as ReTain®)[11][12]
- Pineapple Flowering Inhibition: 100 mg/L to 500 mg/L applied as a foliar spray[13][14]
- Peach Ripening Delay: 100 mg/L to 200 mg/L[15] It is crucial to perform dose-response experiments to determine the optimal concentration for your specific experimental system.

Q4: Is a surfactant necessary when applying **Aviglycine hydrochloride**?

A4: Yes, for foliar applications, the use of a non-ionic or organosilicone surfactant is typically required to ensure thorough coverage and absorption.[16][17] Commercial formulations like ReTain® specify the use of a surfactant.[17] The recommended concentration of the surfactant can vary, so it is important to follow the specific product guidelines.[16]

Troubleshooting Guide

Issue 1: Inconsistent or No Effect Observed After Application

- Question: My application of **Aviglycine hydrochloride** did not produce the expected delay in ripening or reduction in fruit drop. What could be the cause?
- Answer: Several factors can lead to reduced efficacy:
 - Incorrect Timing: Application timing is critical. For preharvest drop in apples, for example, AVG is most effective when applied 3-4 weeks before the anticipated harvest.[4][11][18] Applications too early or too late can diminish the effect.[17]
 - Poor Coverage: Inadequate spray volume or the absence of a recommended surfactant can lead to poor absorption by the plant tissue.[16][17] Ensure complete and uniform coverage of the target organs.
 - Environmental Conditions: High temperatures following application can sometimes lead to inconsistent results.[11] Application during slow-drying conditions, such as the morning, can improve absorption.[17]
 - Plant Stress: Efficacy may be reduced if trees are under stress from drought, heat, disease, or poor nutrition.[16]
 - Incorrect pH: The spray solution pH should be near neutral and not exceed 8.5 for optimal performance.[16]

Issue 2: Phytotoxicity or Negative Effects on Fruit Quality

- Question: I observed negative effects, such as reduced fruit color or phytotoxicity, after applying AVG. How can I avoid this?
- Answer: While generally safe for crops, negative effects can occur, particularly at higher concentrations or on sensitive cultivars.
 - Concentration: High concentrations of AVG may inhibit the development of red color in some apple cultivars or induce phytotoxic effects in pineapple.[13][19] Conduct a dose-response study to find the lowest effective concentration.
 - Cultivar Sensitivity: Responses to AVG can be highly cultivar-dependent. For instance, AVG is highly effective in controlling fruit drop in 'Gala' apples but can increase drop in

'Fuji' apples under certain conditions.[\[19\]](#)

- Surfactant Choice: Some cultivars may be sensitive to certain types of surfactants. For example, 'Southern Snap' apples require a different surfactant than other apple varieties. [\[17\]](#)

Issue 3: Difficulty Dissolving the Compound

- Question: I am having trouble dissolving the **Aviglycine hydrochloride** powder. What should I do?
- Answer: **Aviglycine hydrochloride** is generally highly soluble in water.[\[1\]](#) If you encounter issues:
 - Use an Aqueous Buffer: Dissolving directly into a buffer like PBS can be effective.[\[9\]](#)
 - Try Sonication: For higher concentrations (e.g., up to 75 mg/mL in water), ultrasonic treatment may be necessary to fully dissolve the powder.[\[10\]](#)
 - Check Purity and Storage: Ensure the compound has been stored correctly (at -20°C, sealed, and dry) as improper storage could affect its properties.[\[10\]](#)

Quantitative Data Summary

The efficacy of **Aviglycine hydrochloride** (AVG) is often measured by its impact on fruit drop, firmness, and ripening characteristics. The tables below summarize data from studies on apples.

Table 1: Effect of AVG Concentration on Preharvest Fruit Drop in Apples

Apple Cultivar	AVG Concentration (mg/L)	Application Timing	% Reduction in Fruit Drop (Compared to Control)	Citation(s)
Red Chief	150, 300, 600	4 weeks before harvest	Significant decrease	[18]
Gala	125	4 weeks before harvest	Reduced drop from 85% to 10% (at 64 days post-spray)	[19]
Fuji	125, 250	4 weeks before harvest	Increased drop from 6% to 10% (at 64 days post-spray)	[19]
Gala	130 (Full-rate)	3 weeks before harvest	39% to 80% reduction	[20]
Red Delicious	132, 264	3 weeks before harvest	Significant reduction	[11]

Table 2: Effect of AVG on Apple Fruit Firmness

Apple Cultivar	AVG Concentration (mg/L)	Application Timing	Observation	Citation(s)
Red Chief	150, 300, 600	4 weeks before harvest	Slowed loss of flesh firmness	[18]
Red Delicious	264	3 weeks before harvest	Up to 18% greater firmness than control	[11]
Gala	130	3 weeks before harvest	Retained higher firmness at harvest and after storage	[20]

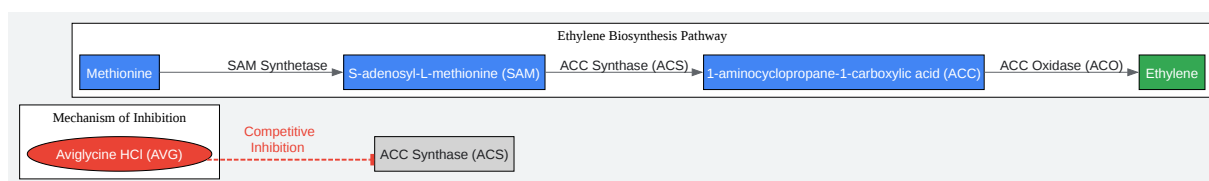
Experimental Protocols

Protocol 1: Preparation of **Aviglycine Hydrochloride** Foliar Spray Solution

- **Calculate Required Mass:** Determine the mass of **Aviglycine hydrochloride** powder needed to achieve the desired final concentration in your total spray volume.
- **Dissolution:** In a clean container, add the calculated mass of AVG to a small volume of water or a suitable aqueous buffer (e.g., PBS, pH 7.2). Mix thoroughly until the powder is completely dissolved. Sonication may be used to aid dissolution if necessary.[10]
- **Dilution:** Add the concentrated solution to the main spray tank containing the remaining volume of water to reach the final desired volume.
- **pH Adjustment:** Check the pH of the final solution. If necessary, adjust to a neutral pH (6.0-8.0) as efficacy can be reduced in highly alkaline solutions.[16]
- **Add Surfactant:** Add the recommended non-ionic or organosilicone surfactant to the tank according to the manufacturer's instructions (e.g., 0.05-0.1% v/v).[16]
- **Application:** Agitate the tank to ensure a homogenous mixture and apply immediately as a foliar spray, ensuring thorough coverage of the target plant tissues.

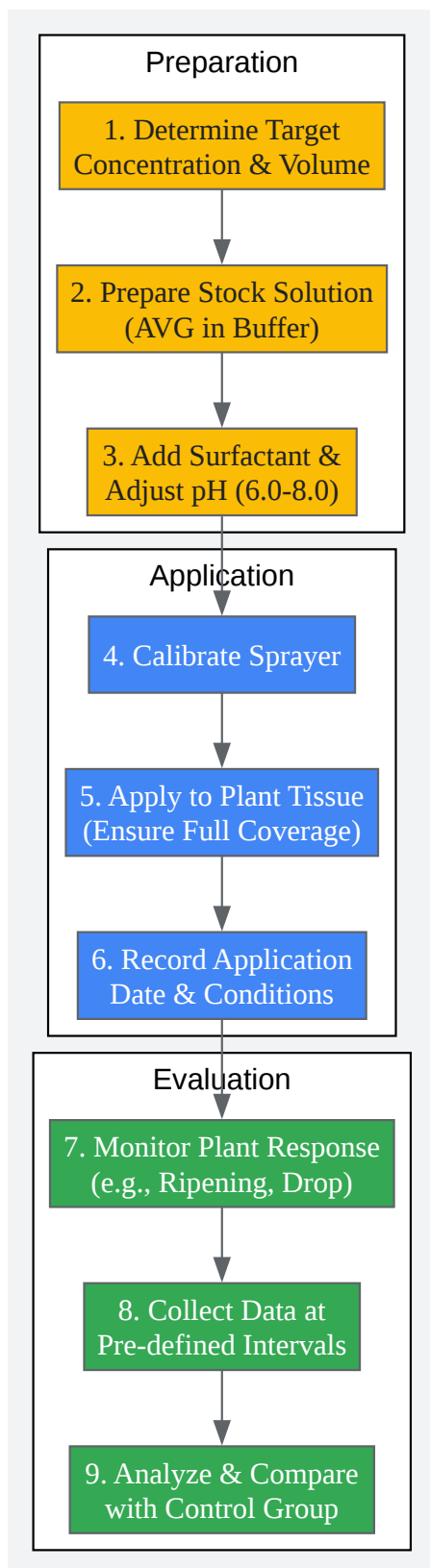
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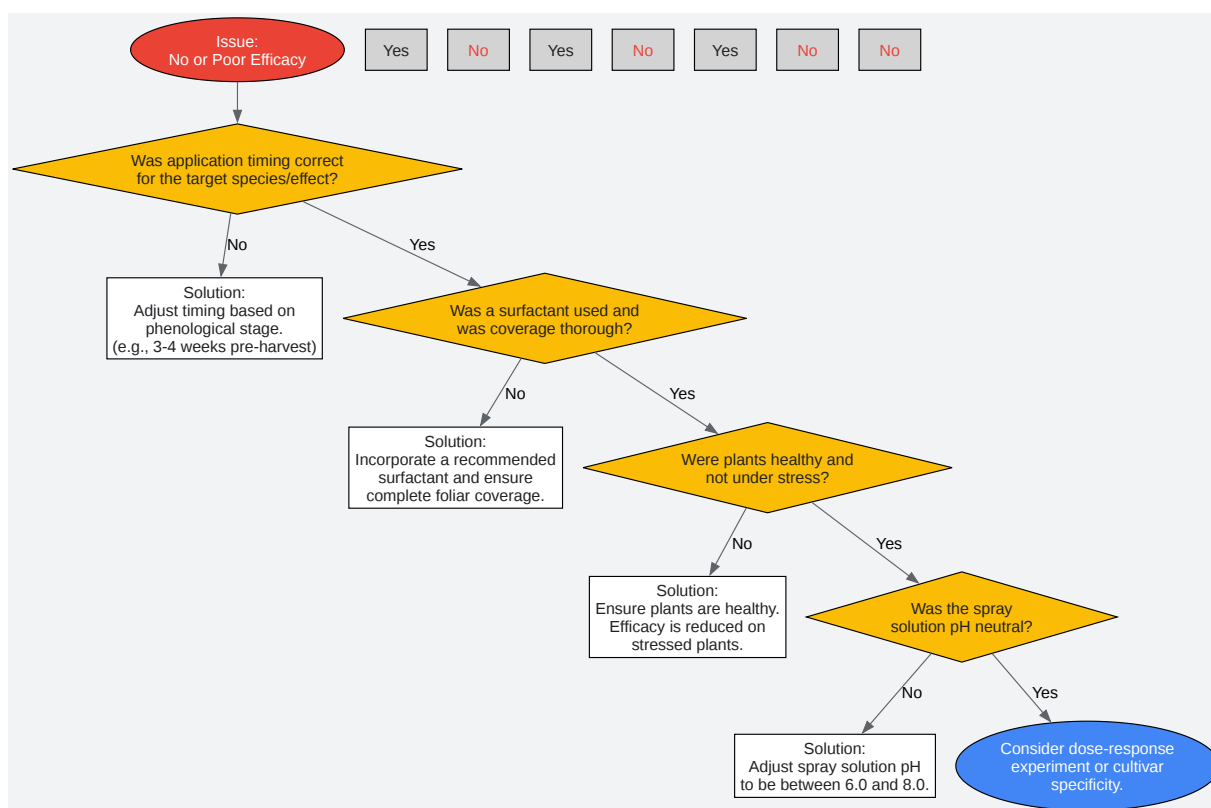
Signaling Pathways & Workflows



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Caption: Mechanism of **Aviglycine hydrochloride** (AVG) action on the ethylene biosynthesis pathway.





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